

Quinidine N-oxide CAS number and molecular weight

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Compound of Interest

Compound Name: Quinidine N-oxide

Cat. No.: B10778918

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An In-depth Technical Guide to Quinidine N-oxide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Quinidine N-oxide is a primary metabolite of the well-known antiarrhythmic drug, quinidine. As a key product of quinidine's metabolism in the body, understanding the physicochemical properties, pharmacokinetics, and analytical methods for **Quinidine N-oxide** is crucial for a comprehensive evaluation of the parent drug's efficacy and safety profile. This technical guide provides a detailed overview of **Quinidine N-oxide**, including its chemical identity, metabolic pathway, and relevant experimental protocols.

Physicochemical Properties

Quinidine N-oxide is the product of the oxidation of the quinuclidine nitrogen of quinidine. Its fundamental properties are summarized below.

Property	Value	Reference(s)
CAS Number	70116-00-6	[1]
Molecular Formula	C ₂₀ H ₂₄ N ₂ O ₃	[1]
Molecular Weight	340.42 g/mol	[2]
Formal Name	(9S)-6'-Methoxycinchonan-9-ol 1-Oxide	[1][2]
Synonyms	Quinidine 1-Oxide	[2]
Solubility	Soluble in DMSO and Methanol	[1]
Storage	Store at -20°C for long-term stability	[1]

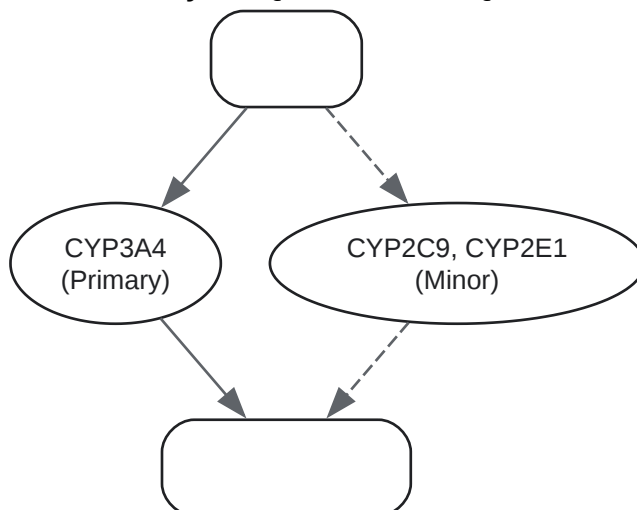
Metabolism and Pharmacokinetics

Quinidine N-oxide is a major metabolite of quinidine in humans. Its formation is primarily catalyzed by the cytochrome P450 enzyme system in the liver.

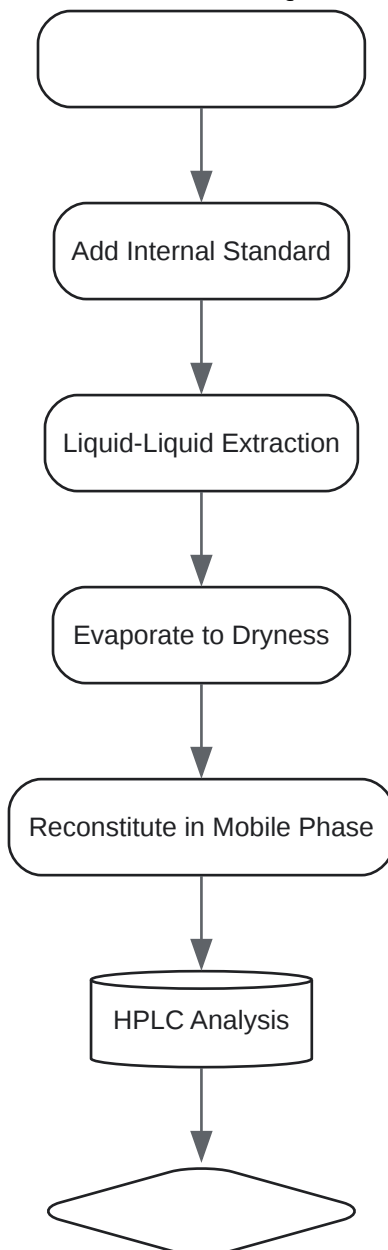
Metabolic Pathway:

The metabolic conversion of quinidine to **Quinidine N-oxide** is a critical step in the drug's detoxification and elimination pathway. The primary enzyme responsible for this N-oxidation is CYP3A4, a key enzyme in drug metabolism.

Metabolic Pathway of Quinidine to Quinidine N-oxide



Workflow for Quinidine N-oxide Quantification by HPLC



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References

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